

Application Notes and Protocols: 2-Methyl-6-nitroaniline in Materials Science

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Compound of Interest

Compound Name: 2-Methyl-6-nitroaniline

Cat. No.: B018888

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These application notes provide a comprehensive overview of the utility of **2-Methyl-6-nitroaniline** (MNA) in materials science, with a focus on its application as a key intermediate in the synthesis of dyes and pigments, and as a precursor for nonlinear optical (NLO) materials. Detailed experimental protocols and quantitative data are presented to facilitate research and development in these areas.

Intermediate for Dyes and Pigments

2-Methyl-6-nitroaniline is a versatile chemical compound widely used as an intermediate in the synthesis of azo dyes.^{[1][2]} Its chemical structure, featuring both a methyl and a nitro group on the aniline ring, allows for the creation of dyes with vibrant colors and good stability.^[1]

Application: Synthesis of Azo Dyes

Azo dyes are a major class of synthetic colorants that contain the azo group (-N=N-) as the chromophore. **2-Methyl-6-nitroaniline** can be diazotized and coupled with various coupling components to produce a wide range of colors.

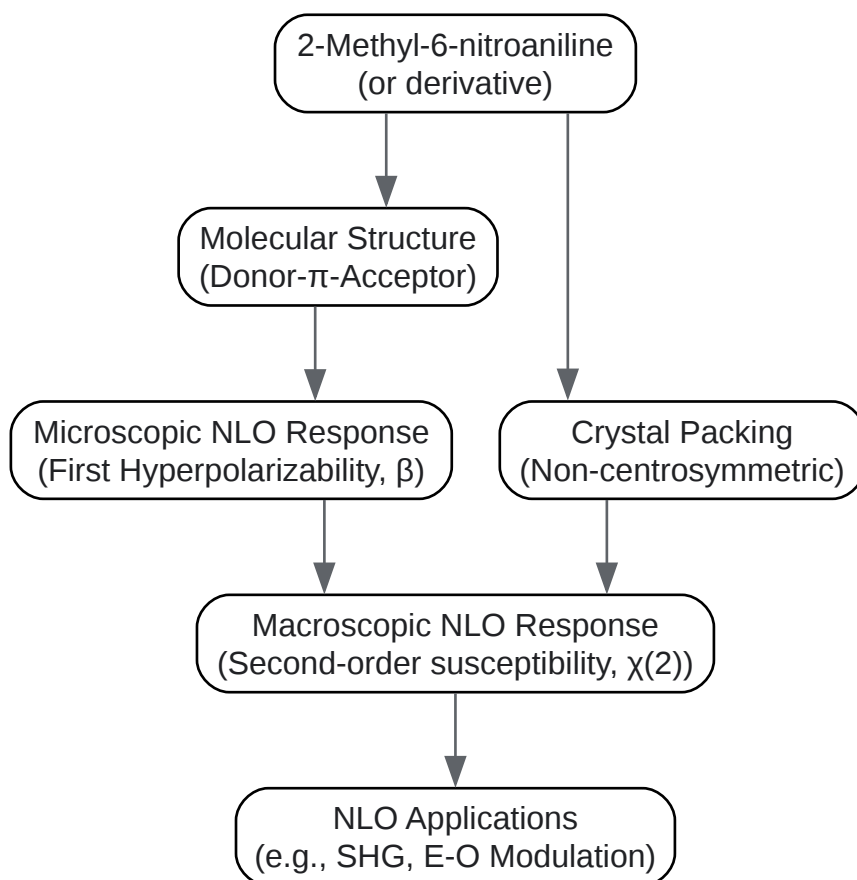
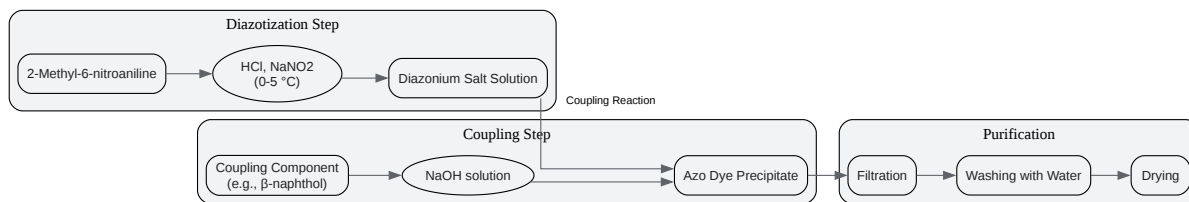
Quantitative Data Summary:

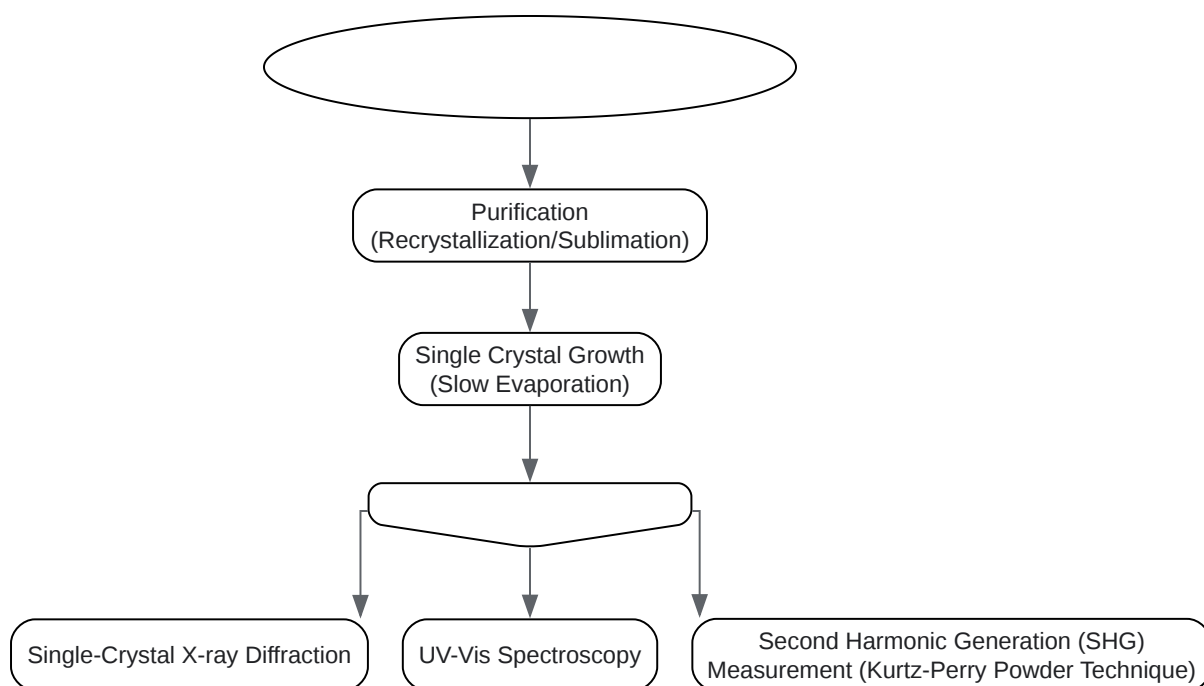
Property	Value	Reference
Molecular Weight	152.15 g/mol	[2][3]
Melting Point	93-96 °C	[2]
Appearance	Orange-red needle-shaped crystals or orange-yellow prisms	[3]
Solubility	Less than 1 mg/mL in water at 23 °C	[3]

Experimental Protocol: Synthesis of a Generic Azo Dye from **2-Methyl-6-nitroaniline**

This protocol outlines a general procedure for the synthesis of an azo dye. The specific coupling component will determine the final color of the dye.

Workflow for Azo Dye Synthesis:





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References

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- 3. 2-Methyl-6-nitroaniline | C₇H₈N₂O₂ | CID 11298 - PubChem [pubchem.ncbi.nlm.nih.gov]
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